Comprehensive Spectroscopic Profiling: Cyclopentyl-(2,3-dimethoxybenzyl)amine[1]

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Compound of Interest

Compound Name:	*Cyclopentyl-(2,3-dimethoxy-benzyl)-amine*
CAS No.:	*356094-55-8*
Cat. No.:	*B1332514*

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Introduction & Structural Context

Cyclopentyl-(2,3-dimethoxybenzyl)amine is a secondary amine intermediate frequently utilized in the synthesis of CNS-active agents, specifically those targeting dopamine and sigma receptors.[1] Its structure combines a lipophilic cyclopentyl ring with an electron-rich 2,3-dimethoxybenzyl moiety.[1]

Understanding the spectroscopic signature of this molecule is critical for validating the success of reductive amination reactions (typically between 2,3-dimethoxybenzaldehyde and cyclopentylamine) and ensuring the absence of imine intermediates or over-alkylated tertiary amine impurities.[1]

Compound Identity

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Property	Detail
IUPAC Name	N-(2,3-Dimethoxybenzyl)cyclopentanamine
Molecular Formula	$C_{14}H_{21}NO_2$
Molecular Weight	235.33 g/mol
CAS Number	356094-55-8 (Free Base)
Appearance	Colorless to pale yellow oil (Free Base); White solid (HCl/HBr salt)

Synthesis & Workup Context

To interpret the spectra accurately, one must understand the sample's origin.[1] The standard synthesis involves reductive amination. Impurities to watch for in the spectra include unreacted aldehyde (CHO proton ~10 ppm) and the intermediate imine (CH=N proton ~8.3 ppm).

Experimental Workflow (DOT Visualization)

The following flow illustrates the critical path from synthesis to spectroscopic sample preparation, highlighting where impurities are removed.

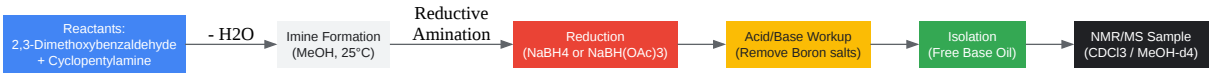

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Figure 1: Critical path for synthesis and isolation of the analytical sample.[1]

Nuclear Magnetic Resonance (NMR) Spectroscopy

Solvent: Chloroform-d ($CDCl_3$) is the standard solvent.[1] Reference: TMS (0.00 ppm) or Residual $CHCl_3$ (7.26 ppm).

^{1}H NMR Data (400 MHz, $CDCl_3$)

The proton spectrum is characterized by the distinct 2,3-substitution pattern on the aromatic ring and the symmetry of the cyclopentyl group.[1]

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Assignment	Shift (δ, ppm)	Multiplicity	Integration	Coupling (Hz)	Structural Interpretation
Ar-H (5)	7.00 – 7.05	Triplet (t)	1H	J ≈ 8.0	Meta to both methoxy groups.[1]
Ar-H (4, 6)	6.80 – 6.90	Multiplet (m)	2H	-	Ortho/Para to methoxy groups.[1]
OCH_3	3.86	Singlet (s)	3H	-	Methoxy at C3 (less shielded).[1]
OCH_3	3.84	Singlet (s)	3H	-	Methoxy at C2 (sterically crowded).[1]
Ar-CH_2-N	3.80	Singlet (s)	2H	-	Benzylic methylene.[1] Note: Shifts to ~4.1 in salt forms.
N-CH	3.05 – 3.15	Quintet (m)	1H	J ≈ 6.5	Methine of cyclopentyl ring.[1]
NH	1.80 – 2.20	Broad (br s)	1H	-	Amine proton (exchangeable).[1]
Cyclopentyl	1.75 – 1.90	Multiplet	2H	-	β-protons (ring).[1]
Cyclopentyl	1.50 – 1.70	Multiplet	4H	-	β/γ-protons (ring).[1]
Cyclopentyl	1.35 – 1.45	Multiplet	2H	-	γ-protons (ring).[1]

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Expert Insight: The two methoxy signals are often very close (Δδ < 0.05 ppm). In lower field instruments (300 MHz), they may appear as a coalesced singlet or a split peak. The benzylic CH_2 is a singlet because the amine nitrogen is not a chiral center and inversion is rapid; however, if the sample is acidified (forming the salt), this signal may deshield significantly and potentially split if the nitrogen inversion is locked on the NMR timescale (rare at RT).[1]

^{13}C NMR Data (100 MHz, $CDCl_3$)

Carbon Type	Shift (δ, ppm)	Assignment
Ar-C (Quat)	152.6, 147.2	C-O carbons (C2, C3).[1] C3 is usually further downfield.[1]
Ar-C (Quat)	133.5	Ipso carbon (C1) attached to CH_2.[1]
Ar-CH	124.0	C5 (Meta to OMe).[1]
Ar-CH	122.1, 111.5	C6 and C4.[1] C4 (ortho to OMe) is most shielded (~111).
OCH_3	60.5, 55.8	C2-OMe (hindered, ~60 ppm) and C3-OMe (~56 ppm).[1]
N-CH (Ring)	59.8	Cyclopentyl methine.[1]
Ar-CH_2-N	48.5	Benzylic carbon.[1]
Cyclopentyl	33.2	CH_2 alpha to methine.
Cyclopentyl	24.1	CH_2 beta to methine.[1]

Mass Spectrometry (MS)

Ionization Mode: Electrospray Ionization (ESI) or Electron Impact (EI).

Fragmentation Logic

Secondary amines cleave predictably.[1] The molecular ion (M^+) is visible but often weak in EI. The base peak is driven by α-cleavage or the formation of the stable tropylium-type ion.[1]

Primary Fragmentation Pathway:

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- Molecular Ion: m/z 235 (M^+)
- Benzylic Cleavage: Rupture of the C-N bond is favorable, generating the 2,3-dimethoxybenzyl cation.[1]
- α-Cleavage: Cleavage adjacent to the nitrogen in the cyclopentyl ring.[1]

MS Spectrum Interpretation Table

m/z (Mass-to-Charge)	Relative Abundance	Ion Identity	Mechanism
236.2	High (ESI)	$[M+H]^+$	Protonated molecular ion (ESI mode).[1]
235.1	Weak (EI)	M^+[1]•	Molecular ion.[1]
166.1	Moderate	$[Ar\text{-}CH_2\text{-}NH]^+$	Loss of C_5H_9 (cyclopentyl radical).[1]
151.0	100% (Base)	$[Ar\text{-}CH_2]^+$	2,3-Dimethoxybenzyl cation (Tropylium analog).[1]
84.1	Moderate	$[C_5H_8N]^+$	Cyclopentyl iminium ion.

Fragmentation Pathway Diagram (DOT)

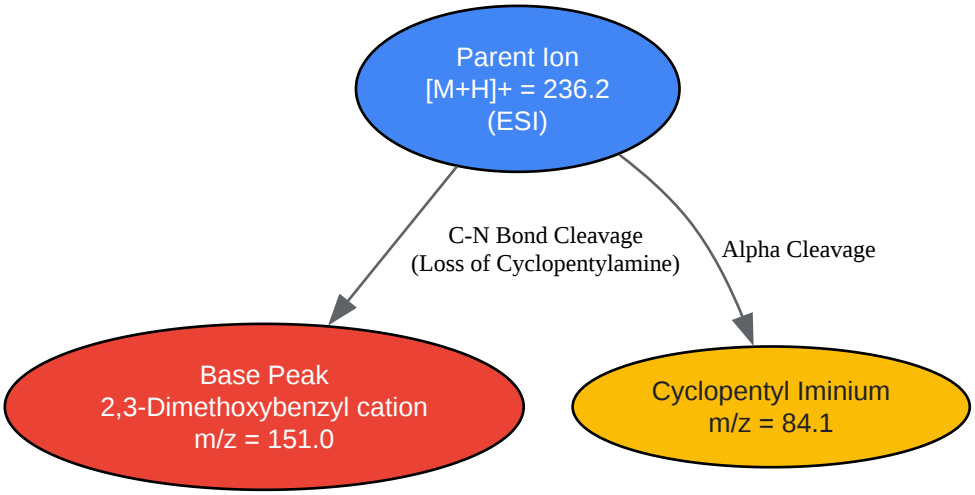

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Figure 2: Primary fragmentation pathways observed in Mass Spectrometry.[1]

Infrared Spectroscopy (IR)

Method: ATR-FTIR (Attenuated Total Reflectance) or KBr Pellet.[1]

The IR spectrum confirms the functional groups, specifically distinguishing the secondary amine from the starting aldehyde.[1]

Wavenumber (cm^{-1})	Intensity	Vibration Mode	Diagnostic Value
3320 – 3350	Weak/Broad	N-H Stretch	Confirms secondary amine.[1] (Absent in tertiary impurities).
2950 – 2850	Strong	C-H Stretch	Alkyl (cyclopentyl) and O-Me C-H stretches.[1]
2835	Medium	C-H Stretch	Specific O-CH_3 stretch (lower frequency).[1]
1585, 1480	Medium	C=C Aromatic	Benzene ring skeletal vibrations.
1260, 1040	Strong	C-O Stretch	Aryl alkyl ether (Ar-O-CH_3).[1] Distinctive for methoxy groups.[1][2][3]
750	Strong	C-H Bend (oop)	1,2,3-Trisubstituted benzene (indicates 2,3-substitution).[1]

Experimental Protocol for Validation

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To verify the identity of a synthesized batch using these data points, follow this "Self-Validating" protocol:

- Sample Prep: Dissolve 10 mg of the oil in 0.6 mL $CDCl_3$.
- 1H NMR Check:
  - Verify the integral ratio of Aromatic (3H) : Methoxy (6H) : Benzylic (2H).
  - Pass Criteria: Ratio must be 3:6:2 ±0.1.[1]
  - Fail Criteria: Presence of a singlet at ~10.4 ppm (Aldehyde) or ~8.4 ppm (Imine).
- MS Check:
  - Inject via ESI-MS (Positive mode).[1]
  - Pass Criteria: Dominant peak at 236.2 Da.[1]
- Salt Formation (Optional for Stability):
  - Dissolve free base in diethyl ether.[1] Add 1M HCl in ether dropwise.[1]
  - Filter the white precipitate. The NMR of the salt will show a downfield shift of the benzylic protons to ~4.1 ppm and the disappearance of the sharp NH signal (replaced by broad NH_2^+).[1]

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